

Application Notes and Protocols for High-Purity Alpha-Cedrol Recrystallization

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Compound of Interest

Compound Name: *alpha-Cedrol*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alpha-Cedrol, a naturally occurring sesquiterpene alcohol found in the essential oil of conifers, is a valuable compound in the fragrance, cosmetic, and pharmaceutical industries.[1][2] Its characteristic woody aroma and potential therapeutic properties necessitate efficient purification methods to achieve the high purity required for research and commercial applications.[3] Recrystallization is a primary technique for purifying crude cedrol obtained from cedarwood oil.[1][4][5] This document provides detailed application notes and protocols for the recrystallization of **alpha-Cedrol** to achieve high purity, targeting researchers, scientists, and professionals in drug development.

Physicochemical Properties of Alpha-Cedrol

A thorough understanding of the physicochemical properties of **alpha-Cedrol** is crucial for developing an effective recrystallization protocol.

Property	Value
Molecular Formula	C ₁₅ H ₂₆ O
Molecular Weight	222.37 g/mol [6][7]
Appearance	White to pale yellow crystalline solid[8][9]
Odor	Cedarwood, woody, dry, sweet[2][10]
Melting Point	81-87°C[6][7][8][9][10][11]
Boiling Point	273-287°C[6][7][8][9][10][11]
Solubility	Soluble in ethanol, oils, benzyl benzoate; slightly soluble in glycol and mineral oil.[7][8][10] Insoluble in water.[9]

Recrystallization Techniques for High-Purity Alpha-Cedrol

The selection of an appropriate recrystallization technique and solvent system is critical for achieving high-purity **alpha-Cedrol**. The primary methods employed are single-solvent recrystallization, two-solvent recrystallization, and melt crystallization.

Solvent Selection

An ideal solvent for recrystallization should dissolve the compound well at elevated temperatures but poorly at lower temperatures.[12] For **alpha-Cedrol**, several solvent systems have been reported to be effective.

Commonly Used Solvents:

- Aqueous Methanol[2][13]
- Ethanol[10]
- n-Hexane and Ethanol mixture[14]

Experimental Protocols

The following protocols are compiled from various sources to provide a comprehensive guide for the recrystallization of **alpha-Cedrol**.

Protocol 1: Single-Solvent Recrystallization from Aqueous Methanol

This protocol is adapted from general purification methods for terpene alcohols.^{[2][13]}

Objective: To purify crude **alpha-Cedrol** using a single-solvent recrystallization method with aqueous methanol.

Materials:

- Crude **alpha-Cedrol**
- Methanol
- Deionized water
- Erlenmeyer flask
- Heating mantle or hot plate with magnetic stirrer
- Reflux condenser
- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Glass stirring rod

Procedure:

- **Dissolution:** Place the crude **alpha-Cedrol** in an Erlenmeyer flask. Add a minimal amount of hot methanol to dissolve the solid completely with gentle heating and stirring.
- **Addition of Anti-Solvent:** To the hot methanolic solution, add deionized water dropwise until the solution becomes slightly turbid. The turbidity indicates the saturation point has been reached.
- **Clarification:** Add a few more drops of hot methanol to the turbid solution until it becomes clear again.
- **Cooling and Crystallization:** Remove the flask from the heat source and allow it to cool slowly to room temperature. Subsequently, place the flask in an ice bath to maximize crystal formation.
- **Isolation of Crystals:** Collect the crystals by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the crystals with a small amount of cold aqueous methanol to remove any remaining impurities.
- **Drying:** Dry the purified crystals under vacuum or in a desiccator to remove residual solvent.

Protocol 2: Two-Solvent Recrystallization using n-Hexane and Ethanol

This method is based on a procedure reported for the isolation of cedrol from a plant extract, which yielded high-purity crystals (~99%).^[14]

Objective: To achieve high-purity **alpha-Cedrol** using a two-solvent recrystallization system.

Materials:

- Crude **alpha-Cedrol**
- n-Hexane
- Ethanol

- Beakers
- Hot plate with magnetic stirrer
- Pipettes
- Buchner funnel and flask
- Filter paper
- Ice bath

Procedure:

- Dissolution: Dissolve the crude **alpha-Cedrol** in a minimum volume of hot ethanol.
- Inducing Precipitation: Slowly add n-hexane (the anti-solvent) to the hot ethanolic solution with continuous stirring until the solution becomes cloudy.
- Clarification: Add a small amount of hot ethanol dropwise until the solution becomes clear again.
- Crystallization: Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization.
- Isolation and Washing: Collect the crystals by vacuum filtration and wash them with a cold mixture of n-hexane and ethanol.
- Drying: Dry the purified **alpha-Cedrol** crystals under vacuum.

Protocol 3: Melt Crystallization and Centrifugation

This protocol is derived from a patented industrial method for the purification of cedrol from cedarwood oil, achieving purities of 93-98%.^[15]

Objective: To purify crude **alpha-Cedrol** through controlled cooling of the melt followed by centrifugation.

Materials:

- Crude **alpha-Cedrol** (pre-purified to $\geq 60\%$)
- Crystallization vessel with controlled cooling
- High-speed centrifuge
- Crushing equipment

Procedure:

- Melting: Heat the crude **alpha-Cedrol** until it is completely melted.
- Controlled Cooling: Transfer the molten cedrol to a crystallization vessel. Control the cooling rate at approximately 0.5°C per hour until a final temperature of 18°C is reached to allow for the slow formation of large crystals.
- Crushing: After crystallization is complete, crush the solid mass of cedrol into smaller pieces.
- Centrifugation: Subject the crushed crystals to high-speed centrifugation (e.g., >5000 rpm) to separate the purified cedrol crystals from the remaining liquid impurities.
- Recrystallization (Optional): For even higher purity, the obtained cedrol can be re-melted and the controlled cooling and centrifugation process can be repeated.[\[15\]](#)

Data Presentation

The following table summarizes the quantitative data on the purity of **alpha-Cedrol** achieved through different recrystallization techniques as reported in the literature.

Recrystallization Method	Solvent/Conditions	Initial Purity	Final Purity	Yield	Reference
Melt Crystallization & Centrifugation	Controlled cooling at 0.5°C/h to 18°C, followed by high-speed centrifugation	≥60%	93%	85%	[15]
Melt Recrystallization & Centrifugation	Second round of melt crystallization and centrifugation	93%	98%	79%	[15]
Solvent Crystallization	Not specified	~58%	92.8%	79.03%	[15]
Recrystallization	Not specified	92.8%	>98%	Not specified	[15]
Column Chromatography & Recrystallization	n-Hexane and Ethanol	Not specified	~99%	Not specified	[14]

Visualization of Protocols and Relationships

Experimental Workflow for Recrystallization

The following diagram illustrates the general workflow for obtaining high-purity **alpha-Cedrol**.

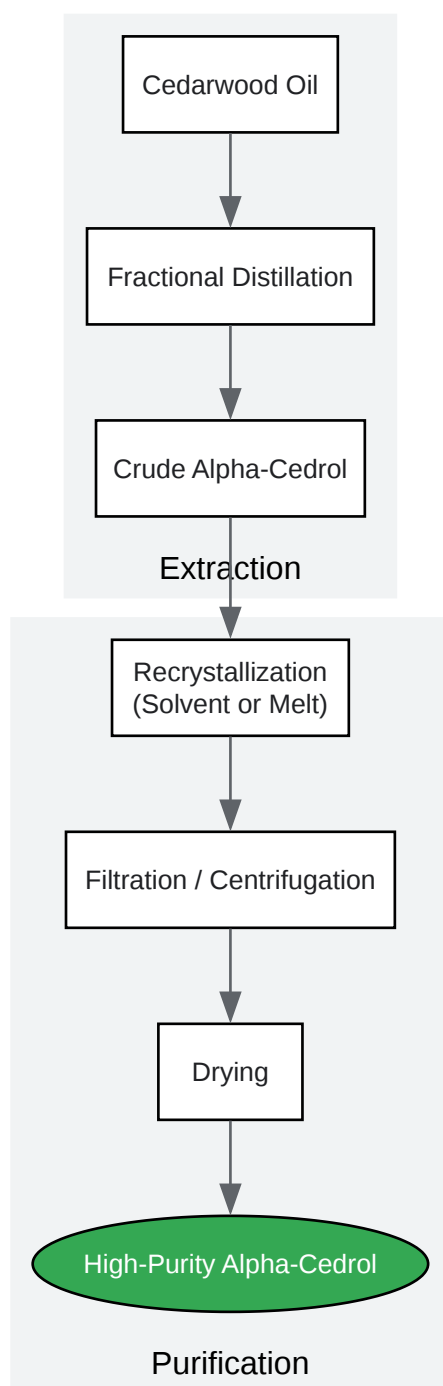


Figure 1: General Workflow for Alpha-Cedrol Purification

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Caption: Figure 1: General Workflow for **Alpha-Cedrol** Purification

Factors Influencing Recrystallization Purity

This diagram illustrates the key parameters that influence the final purity of recrystallized **alpha-Cedrol**.

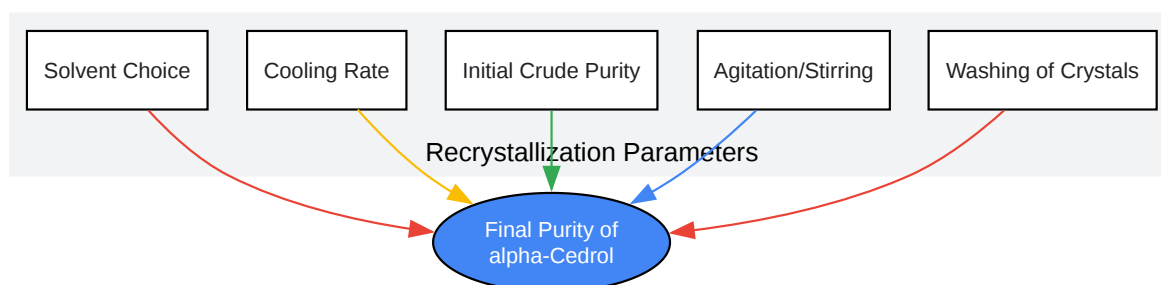


Figure 2: Factors Influencing Alpha-Cedrol Purity

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Caption: Figure 2: Factors Influencing **Alpha-Cedrol** Purity

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References

- 1. Cedrol Crystals (77-53-2) — Natural Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 2. Cedrol CAS#: 77-53-2 [m.chemicalbook.com]
- 3. chemimpex.com [chemimpex.com]
- 4. foreverest.net [foreverest.net]
- 5. cedrol, 77-53-2 [thegoodscentcompany.com]
- 6. 77-53-2 CAS MSDS (Cedrol) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Cedrol | C₁₅H₂₆O | CID 65575 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. (+)-Cedrol | C₁₅H₂₆O | CID 6708665 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 9. aurochemicals.com [aurochemicals.com]
- 10. Cedrol Crystals [chembk.com]
- 11. ScenTree - Cedrol (CAS N° 77-53-2) [scentree.co]
- 12. edu.rsc.org [edu.rsc.org]
- 13. Cedrol Crystals manufacturers and suppliers in China - ODOWELL [odowell.com]
- 14. researchgate.net [researchgate.net]
- 15. CN104230668A - Method for extracting cedrene and cedrol from cedar oil - Google Patents [patents.google.com]
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